

C.I. Direct Blue 80 molecular formula and weight

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An In-depth Technical Guide to C.I. Direct Blue 80

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical and physical properties of dyes is paramount for their application in various scientific domains. **C.I. Direct Blue 80**, a diazo direct dye, is primarily utilized in the textile and paper industries; however, its potential applications in biological and research settings warrant a closer examination of its technical specifications.

Molecular and Chemical Properties

There are some discrepancies in the reported molecular formula and weight for **C.I. Direct Blue 80**, which may be attributed to its nature as a metal complex, specifically with copper and chromium. The table below summarizes the key quantitative data available for this compound.

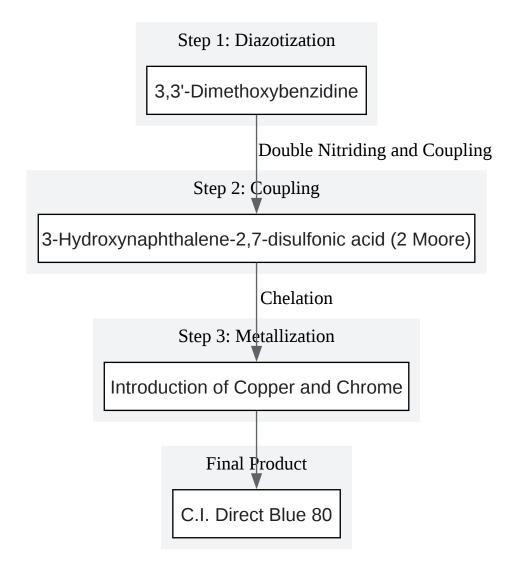


Property	Value	Source(s)
C.I. Name	Direct Blue 80	[1]
C.I. Number	24315	[1]
CAS Number	12222-00-3	[1]
Molecular Formula	C34H22N4Na4O16S4	
C32H14Cu2N4Na4O16S4		_
C32H14Cu2N4NaO16S4(-3)		
Molecular Weight	962.78 g/mol	_
1057.78 g/mol		_
988.8 g/mol	_	
Physical Appearance	Deep purple or blue powder	
Solubility	Soluble in water	_
Water Solubility	26.12 g/L at 20°C	_

Manufacturing Process

The synthesis of **C.I. Direct Blue 80** involves a multi-step chemical process. The general workflow for its manufacturing is outlined below.





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Caption: Manufacturing workflow for C.I. Direct Blue 80.

The process begins with the double nitriding of 3,3'-Dimethoxybenzidine, which is then coupled with 3-Hydroxynaphthalene-2,7-disulfonic acid. The resulting compound is then treated to form copper and chrome complexes, yielding the final dye.

Potential Research Applications and Experimental Protocols

While **C.I. Direct Blue 80** is predominantly an industrial dye for materials like cotton and viscose, direct dyes as a class have been explored for biological staining. For instance, the



structurally similar C.I. Direct Black 80 has been investigated for staining amyloid deposits and collagen. Although specific protocols for the biological application of **C.I. Direct Blue 80** are not well-established, a general workflow for tissue staining, adapted from protocols for similar direct dyes, can serve as a starting point for methodology development.

Hypothetical Experimental Workflow for Tissue Staining

The following diagram outlines a potential workflow for using a direct dye like **C.I. Direct Blue 80** in histological applications. Note: This is a generalized protocol and would require optimization and validation for **C.I. Direct Blue 80**.



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Caption: General experimental workflow for tissue staining.

Detailed Methodological Steps (Adaptable Template)

- Solution Preparation: Prepare a working solution of C.I. Direct Blue 80 (e.g., 0.1% w/v) in a suitable buffer. The optimal solvent and concentration would need to be determined empirically.
- Tissue Preparation:
 - Deparaffinize tissue sections in xylene.
 - Rehydrate through a graded series of ethanol (100%, 95%, 70%) to distilled water.
- Staining:
 - Immerse slides in the C.I. Direct Blue 80 staining solution for a predetermined duration (e.g., 20-30 minutes). Incubation time will require optimization.



- Briefly rinse in 80% ethanol to remove excess stain.
- Wash in running tap water for several minutes.
- Counterstaining:
 - If desired, counterstain with a nuclear stain such as hematoxylin to provide morphological context.
 - Wash again in running tap water until the tissue appears blue.
- · Dehydration and Mounting:
 - Dehydrate the sections through a graded ethanol series and clear in xylene.
 - Mount with a permanent mounting medium.

Safety and Handling

According to available material safety data sheets, **C.I. Direct Blue 80** is considered stable under normal conditions. However, it may cause eye and skin irritation, and is irritating to mucous membranes and the upper respiratory tract. Ingestion may be harmful and can lead to gastrointestinal irritation.

Personal Protective Equipment (PPE) should include:

- Appropriate protective eyeglasses or chemical safety goggles.
- Protective gloves to prevent skin exposure.
- Adequate ventilation or an approved respirator to minimize inhalation of dust.

Store in a cool, dry place in tightly sealed containers. Disposal of the dye and any contaminated materials should be in accordance with local, state, and federal regulations.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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